

An In-depth Technical Guide to the Safety and Handling of 4-Bromocinnamaldehyde

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Compound of Interest

Compound Name: 4-Bromocinnamaldehyde

Cat. No.: B015041

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety, handling, and toxicological profile of **4-Bromocinnamaldehyde**. The information is intended to support risk assessment and ensure safe laboratory practices for professionals working with this compound.

Chemical and Physical Properties

4-Bromocinnamaldehyde is a solid, light-yellow crystalline compound.^{[1][2][3]} Key quantitative physical and chemical properties are summarized in Table 1 for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₉ H ₇ BrO	[3][4]
Molecular Weight	211.06 g/mol	[5]
Melting Point	78-82 °C	[5]
Boiling Point	310.5 °C at 760 mmHg	[2][3]
Density	~1.460 g/cm ³	[1][3]
Solubility	Soluble in alcohol and ether; insoluble in water.	[1]
Appearance	White or light yellow crystalline solid.	[1]

Hazard Identification and GHS Classification

4-Bromocinnamaldehyde is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications based on available data.

Hazard Class	GHS Category	Hazard Statement
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[4][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[7]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed.[7]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation.[7]

Signal Word: Warning[4][7]

Hazard Pictograms:

Safe Handling and Personal Protective Equipment (PPE)

A systematic approach to handling **4-Bromocinnamaldehyde** is crucial to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible.[\[9\]](#)

Personal Protective Equipment (PPE)

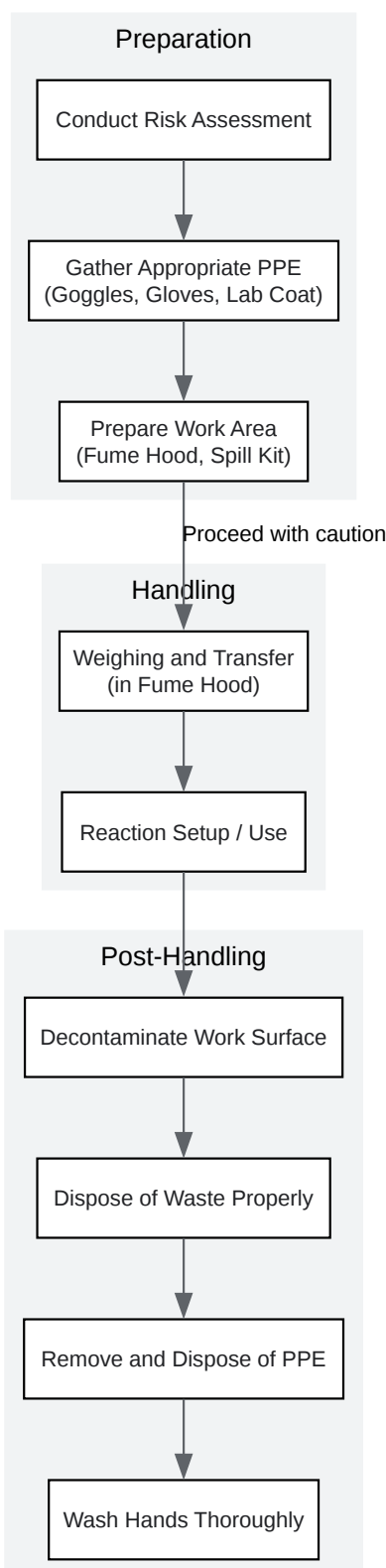
Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield conforming to EN166 (EU) or NIOSH (US) standards.	Protects against dust particles and chemical splashes that can cause serious eye irritation. [8] [10]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). A lab coat or chemical-resistant suit should be worn.	Prevents skin contact which can cause irritation and potential skin sensitization. [8] [10]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.	Protects against inhalation of dust which may cause respiratory tract irritation. [5]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[\[8\]](#)[\[9\]](#)

- Wash hands thoroughly after handling.[\[4\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[9\]](#)

The following diagram illustrates a general workflow for the safe handling of **4-Bromocinnamaldehyde** in a laboratory setting.



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A logical workflow for the safe handling of **4-Bromocinnamaldehyde**.

First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4] [8] [9]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops or persists. [4] [8] [9]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [4] [8] [9]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. [4] [8] [9]

Accidental Release Measures

In the event of a spill, evacuate the area. Wear appropriate PPE, including respiratory protection. Sweep up the spilled solid, avoiding dust generation, and place it into a suitable, closed container for disposal.[\[8\]](#)

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[8\]](#)[\[9\]](#) It is also noted to be sensitive to light, air, and moisture, so storage under an inert atmosphere is recommended.
- Disposal: Dispose of contents/container to an approved waste disposal plant.[\[8\]](#)[\[9\]](#)

Experimental Protocols for Hazard Assessment

While specific toxicological studies for **4-Bromocinnamaldehyde** are not publicly available, its GHS classification indicates that it has been tested according to standardized protocols. The following are representative methodologies for the key hazards identified.

Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test Method (OECD 492)

This in vitro method is used to identify chemicals that are not classified as requiring labeling for eye irritation or serious eye damage.

- **Test System:** A reconstructed human cornea-like epithelium (RhCE) model, such as EpiOcular™, is used. This model consists of a multi-layered, differentiated epithelium cultured on a permeable membrane.
- **Procedure:**
 - The test substance is applied topically to the RhCE tissue.
 - For solid substances, the exposure time is typically 6 hours at 37°C.
 - Following exposure, the tissue is rinsed and incubated in fresh medium.
 - Cell viability is then assessed using a quantitative method, such as the MTT assay.
- **Interpretation:** If the cell viability is greater than 60% relative to the negative control, the substance is classified as a non-irritant (GHS No Category). If viability is 60% or less, it is considered an irritant, and further testing may be required to distinguish between GHS Category 1 and 2.

Skin Sensitization: Direct Peptide Reactivity Assay (DPRA) (OECD 442C)

This in chemico method assesses the molecular initiating event of skin sensitization by measuring the reactivity of a chemical with synthetic peptides containing cysteine and lysine.

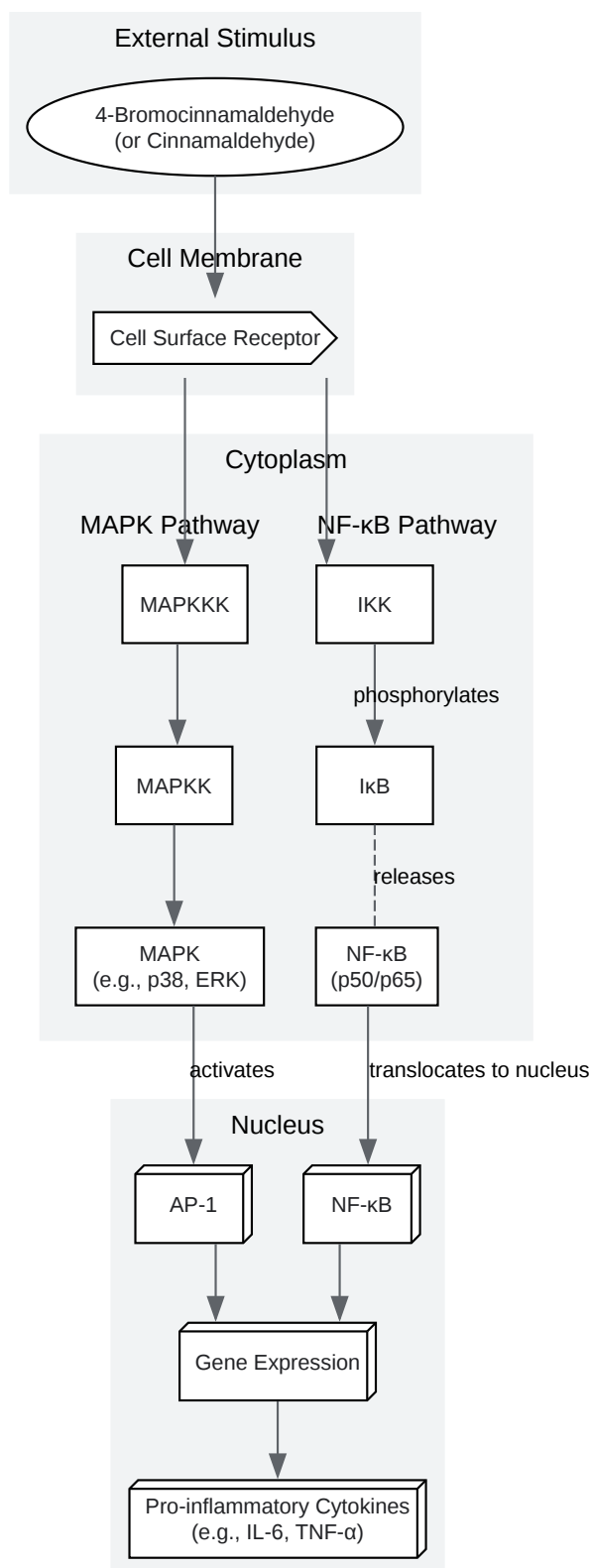
- Principle: Skin sensitizers are typically electrophiles that react with nucleophilic amino acids in skin proteins to form haptens. The DPRA mimics this by measuring the depletion of synthetic peptides after incubation with the test chemical.
- Procedure:
 - Solutions of cysteine- and lysine-containing peptides are prepared.
 - The test chemical is incubated with each peptide solution for 24 hours at 25°C.
 - The reaction is quenched, and the remaining peptide concentration is quantified by High-Performance Liquid Chromatography (HPLC) with UV detection.
- Data Analysis: The percentage of peptide depletion is calculated for both cysteine and lysine. The mean depletion is used to categorize the chemical into one of four reactivity classes: no or minimal, low, moderate, or high reactivity.
- Interpretation: Chemicals with low, moderate, or high reactivity are predicted to be skin sensitizers.

Potential Signaling Pathways in Irritancy

Specific signaling pathways for **4-Bromocinnamaldehyde**-induced irritation have not been elucidated. However, studies on the parent compound, cinnamaldehyde, suggest that its irritant and inflammatory effects may be mediated through the activation of key cellular signaling pathways. It is plausible that **4-Bromocinnamaldehyde** acts through similar mechanisms.

Cinnamaldehyde has been shown to induce the production of pro-inflammatory cytokines and can activate the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) and MAPK (Mitogen-Activated Protein Kinase) signaling pathways in various cell types. These pathways are central regulators of the inflammatory response.

The following diagram illustrates a proposed signaling pathway for cinnamaldehyde-induced inflammation, which may be relevant to **4-Bromocinnamaldehyde**.



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A proposed signaling pathway for inflammation induced by cinnamaldehydes.

Conclusion

4-Bromocinnamaldehyde is a valuable chemical intermediate, but it possesses significant hazards, including serious eye and skin irritation, potential for skin sensitization, and oral toxicity. A thorough understanding of its properties and strict adherence to safety protocols are essential for its safe handling. This guide provides a comprehensive resource for researchers and professionals to mitigate the risks associated with the use of **4-Bromocinnamaldehyde**. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before handling this chemical.

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